

Proper Disposal of 8-Heptadecene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 8-Heptadecene

Cat. No.: B093569

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Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the protection of personnel and the ecosystem. This guide provides detailed procedures for the proper disposal of **8-Heptadecene**, a long-chain unsaturated hydrocarbon. While **8-Heptadecene** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008 (CLP), it is imperative to follow established protocols for chemical waste management to minimize environmental impact and adhere to regulatory standards.^[1]

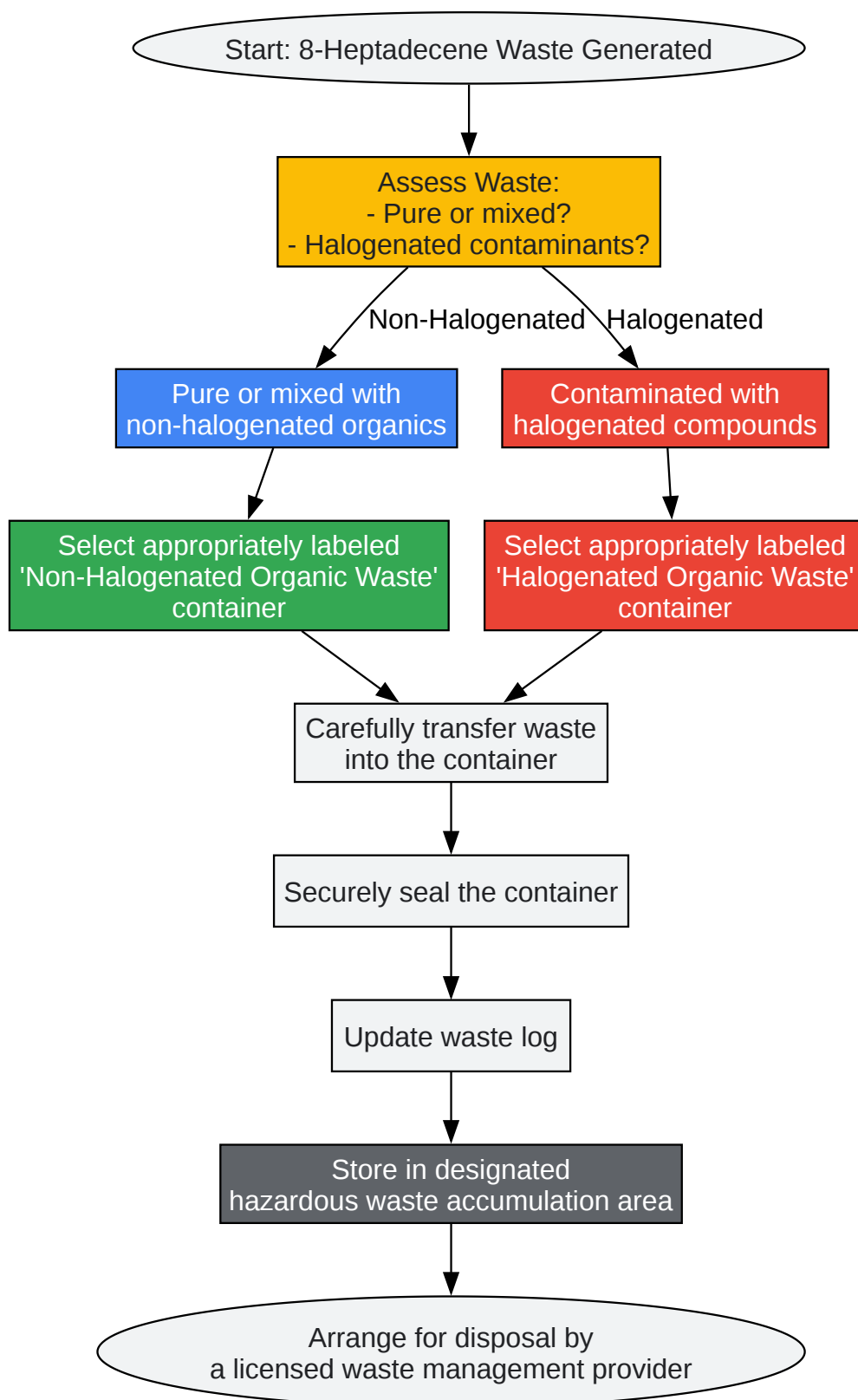
Key Properties of 8-Heptadecene

A summary of the key physical and chemical properties of **8-Heptadecene** is provided in the table below. Understanding these properties is essential for safe handling and disposal.

Property	Value
Molecular Formula	C17H34
Molecular Weight	238.46 g/mol
Appearance	Light yellow liquid
Boiling Point	300 °C / 572 °F[2]
Melting Point	10 °C / 50 °F[2]
Flash Point	110 °C / 230 °F[2]
Specific Gravity	0.790[2]
Solubility in Water	Insoluble

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **8-Heptadecene**.



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Caption: Workflow for the proper segregation and disposal of **8-Heptadecene** waste.

Detailed Disposal Protocol

This protocol provides step-by-step instructions for the safe handling and disposal of **8-Heptadecene** waste in a laboratory setting.

Objective: To safely collect, store, and dispose of **8-Heptadecene** waste in compliance with environmental regulations and best laboratory practices.

Materials:

- Appropriately labeled waste container (e.g., "Non-Halogenated Organic Waste")
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves
- Funnel compatible with the waste container
- Waste log sheet
- Spill containment materials (e.g., absorbent pads)

Procedure:

- Personnel Protection: Before handling **8-Heptadecene** waste, ensure you are wearing the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^[1]
- Waste Segregation:
 - Determine if the **8-Heptadecene** waste is mixed with any other chemicals.
 - Crucially, do not mix halogenated and non-halogenated waste streams.^[3]
 - If the waste contains only **8-Heptadecene** or is mixed with other non-halogenated organic solvents, it should be collected in a designated "Non-Halogenated Organic Waste" container.
 - If the waste is contaminated with halogenated compounds, it must be disposed of in a "Halogenated Organic Waste" container.^[4]

- Waste Collection:
 - Select a clean, dry, and chemically compatible waste container with a secure screw cap.
 - Ensure the container is clearly and accurately labeled with its contents.
 - Place a funnel in the opening of the waste container to prevent spills.
 - Carefully pour the **8-Heptadecene** waste into the container. Do not fill the container more than 90% full to allow for expansion.
- Container Sealing and Labeling:
 - Once the waste has been added, securely fasten the cap on the container to prevent leakage or evaporation.
 - Ensure the waste label is complete and includes the chemical name ("**8-Heptadecene**"), concentration, and date of accumulation.
- Record Keeping:
 - Update the laboratory's waste log with the amount of **8-Heptadecene** waste added to the container. Accurate record-keeping is a crucial component of the "cradle-to-grave" management of chemical waste.[\[5\]](#)[\[6\]](#)
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secondary containment area.
 - Keep the waste container away from sources of ignition, heat, and direct sunlight.[\[2\]](#)
- Disposal:
 - Once the waste container is full or has reached its designated accumulation time limit, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

- Under no circumstances should **8-Heptadecene** be disposed of down the drain or in regular trash.[1][7]

Spill Response:

In the event of a spill, immediately alert personnel in the area. For small spills, use absorbent pads to contain and clean up the material. Place the used absorbent materials in a sealed bag and dispose of it as hazardous waste. For large spills, evacuate the area and contact your institution's emergency response team.

Regulatory Framework:

The disposal of chemical waste is governed by federal and state regulations, primarily under the Resource Conservation and Recovery Act (RCRA) in the United States.[5][8][9] Generators of hazardous waste are responsible for its proper identification, management, and disposal.[5] While **8-Heptadecene** may not be classified as hazardous for transport, it is best practice to manage all chemical waste through a licensed disposal facility to ensure environmental protection. Always consult your local and institutional regulations for specific requirements.

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